

# 1,3,5-Undecatriene: An In-depth Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3,5-Undecatriene

Cat. No.: B019402

[Get Quote](#)

An Overview of a Potent Volatile Organic Compound in Flavor, Fragrance, and Beyond

## Introduction

**1,3,5-Undecatriene** is a volatile organic compound (VOC) recognized for its potent and characteristic "green" aroma. This linear C11 hydrocarbon, with its three conjugated double bonds, exists as several stereoisomers, each contributing uniquely to its overall sensory profile. [1] While it is a minor component in many natural sources, its low odor threshold makes it a significant contributor to the scent of various fruits, vegetables, and essential oils.[2] This technical guide provides a comprehensive overview of **1,3,5-undecatriene**, focusing on its physicochemical properties, biosynthesis, biological activities, and relevant experimental protocols for its synthesis, extraction, and analysis. This document is intended for researchers in the fields of natural products, flavor and fragrance chemistry, and drug development.

## Physicochemical and Organoleptic Properties

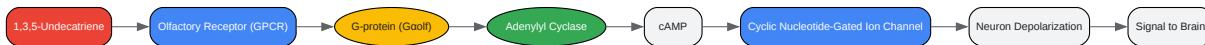
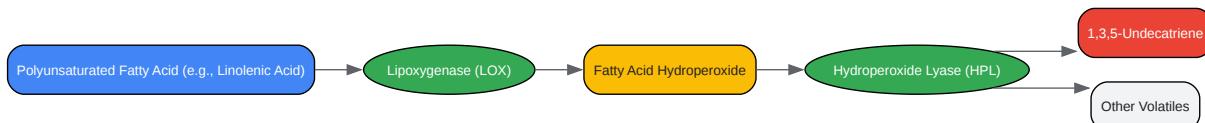
**1,3,5-Undecatriene** is a colorless to pale yellow liquid with a powerful, diffusive, and green aroma, often with nuances of pineapple, galbanum, and fresh-cut grass.[3] Its isomers, particularly (3E,5Z)-**1,3,5-undecatriene**, are key contributors to the characteristic scent of galbanum oil.[2] The physicochemical properties of **1,3,5-undecatriene** are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>18</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	150.26 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[3]</a>
Odor	Green, fruity, pineapple, galbanum-like	<a href="#">[3]</a> <a href="#">[4]</a>
Density	0.788 - 0.796 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	~180 °C (approx.)	<a href="#">[1]</a>
Refractive Index	1.510 - 1.518	<a href="#">[3]</a>
Solubility	Slightly soluble in water; soluble in fats and ethanol	<a href="#">[3]</a>

## Natural Occurrence and Biosynthesis

**1,3,5-Undecatriene** is found in a variety of natural sources, including pineapple, apple, pear, celery, and parsley.[\[2\]](#) It is a key aroma compound in galbanum oil, derived from the resin of Ferula species.[\[2\]](#)

The biosynthesis of **1,3,5-undecatriene** is believed to occur via the lipoxygenase (LOX) pathway, which involves the oxidative cleavage of polyunsaturated fatty acids. This is in contrast to many other volatile hydrocarbons that are derived from the terpenoid pathway. The proposed biosynthetic pathway begins with the release of polyunsaturated fatty acids, such as linolenic acid, from cell membranes. These fatty acids are then oxygenated by lipoxygenase enzymes to form hydroperoxides. Subsequently, hydroperoxide lyase (HPL) cleaves the hydroperoxides to produce shorter-chain volatile compounds. The formation of a C11 compound like **1,3,5-undecatriene** likely involves the cleavage of a C18 or C20 polyunsaturated fatty acid precursor.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. tandfonline.com [tandfonline.com]
- 3. 1,3,5-Undecatriene | C11H18 | CID 61832 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. img.perfumerflavorist.com [img.perfumerflavorist.com]
- To cite this document: BenchChem. [1,3,5-Undecatriene: An In-depth Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b019402#1-3-5-undecatriene-as-a-volatile-organic-compound>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)